

# LCB 03-0110 solubility in water and other solvents

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## Compound of Interest

Compound Name: LCB 03-0110

Cat. No.: B15578511

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## Application Notes and Protocols: LCB 03-0110

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of the multi-kinase inhibitor **LCB 03-0110**, along with protocols for its use in experimental settings. **LCB 03-0110** is a potent inhibitor of several tyrosine kinases, making it a valuable tool for research in oncology, inflammation, and fibrosis.

## Introduction

**LCB 03-0110**, a thienopyridine derivative, is a potent, ATP-competitive inhibitor of multiple tyrosine kinases. Its targets include the Discoidin Domain Receptor (DDR) family, c-Src kinase family, Bruton's tyrosine kinase (Btk), spleen tyrosine kinase (Syk), and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).<sup>[1][2][3][4]</sup> By inhibiting these kinases, **LCB 03-0110** can suppress various cellular processes such as proliferation, migration, and inflammatory responses.<sup>[3]</sup> Research has shown its anti-angiogenic activity through the targeting of VEGFR-2 and JAK/STAT3 signaling.<sup>[1]</sup> It also suppresses the activation of macrophages and fibroblasts, key players in tissue fibrosis and scar formation.<sup>[3][5]</sup>

## Data Presentation: Solubility of LCB 03-0110

The solubility of **LCB 03-0110** is highly dependent on whether it is in its free base form or as a dihydrochloride salt. The dihydrochloride salt exhibits significantly higher aqueous solubility.

Table 1: Solubility of **LCB 03-0110** (Free Base)

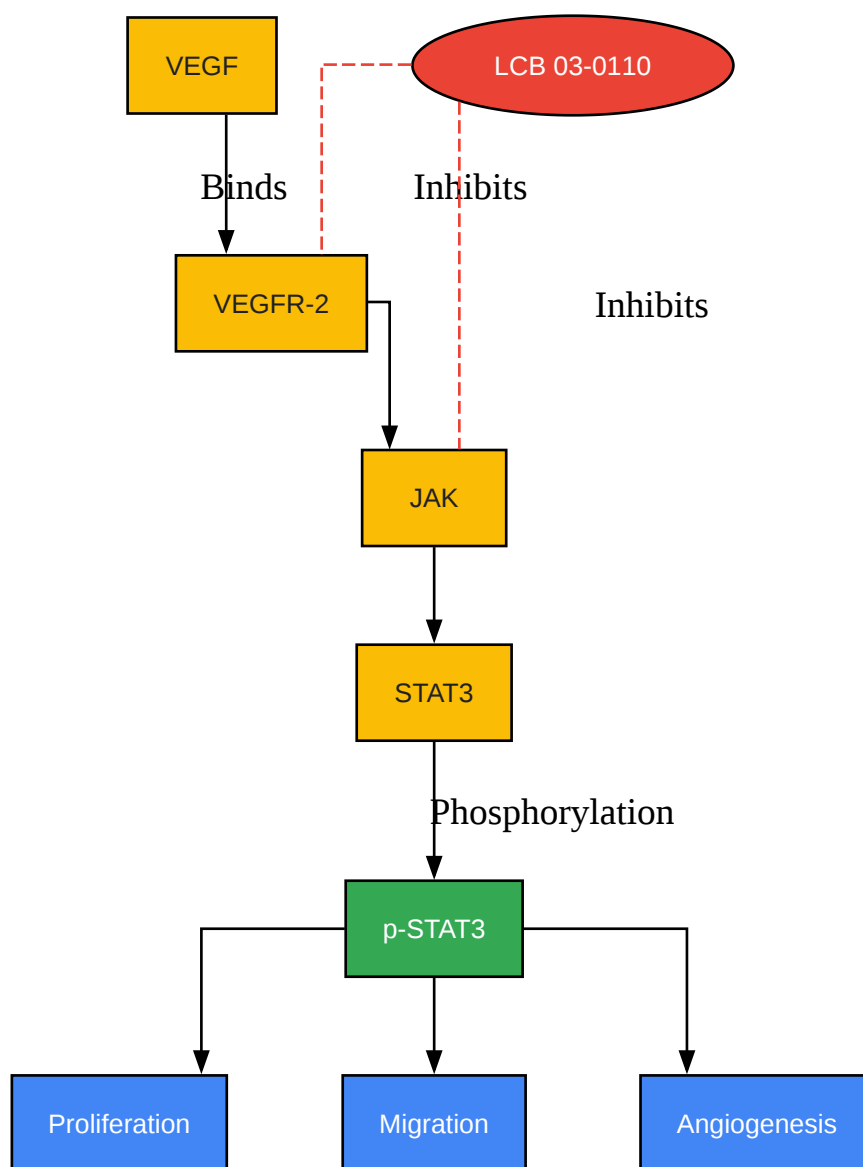
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	93	168.3	Sonication is recommended.[6]
Ethanol	4	7.23	Heating is recommended.[6]
Water	< 1	Insoluble or slightly soluble	

Table 2: Solubility of **LCB 03-0110** dihydrochloride

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Water	Up to 49.05	100	Soluble.[2][7]
DMSO	30	61.17	Sonication is recommended.[8]
DMSO	Up to 49.05	100	Soluble.[2][7]

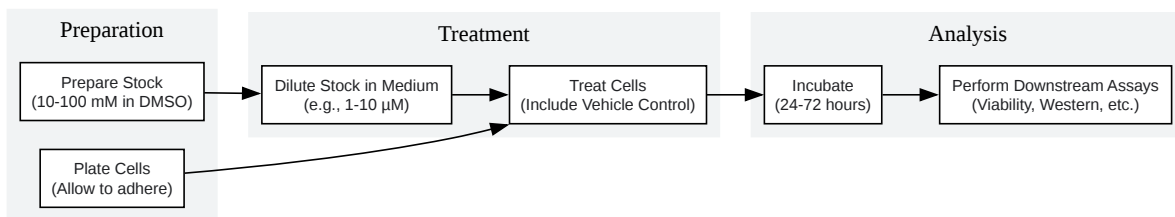
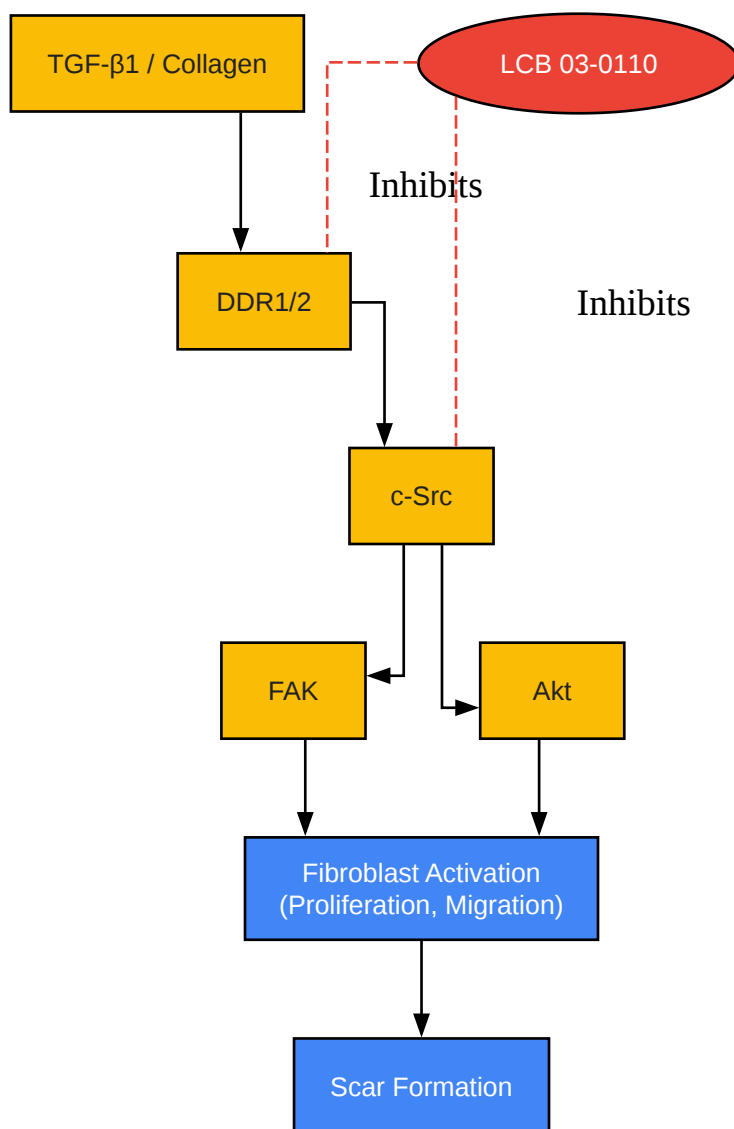
## Signaling Pathways

**LCB 03-0110** exerts its biological effects by inhibiting key signaling pathways involved in cell growth, angiogenesis, and inflammation.



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Caption: **LCB 03-0110** inhibits angiogenesis by targeting VEGFR-2 and JAK/STAT3.



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